

# An In-depth Technical Guide to the Mass Spectrometry of Phenethyl Nonanoate

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## Compound of Interest

Compound Name: Phenethyl nonanoate

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This technical guide provides a comprehensive overview of the mass spectrometry data for **Phenethyl nonanoate** (C<sub>17</sub>H<sub>26</sub>O<sub>2</sub>), a fragrance and flavor agent. This document details its mass spectral data, a representative experimental protocol for its analysis, and visual diagrams of the analytical workflow and fragmentation patterns to support researchers in compound identification and characterization.

## Molecular and Mass Spectrometry Data

**Phenethyl nonanoate** has a molecular formula of C<sub>17</sub>H<sub>26</sub>O<sub>2</sub> and a molecular weight of approximately 262.4 g/mol .<sup>[1]</sup> Under electron ionization (EI) mass spectrometry, the molecule undergoes characteristic fragmentation, providing a unique fingerprint for its identification. The primary fragments observed are summarized in the table below.

Property	Value	Source
Molecular Formula	C <sub>17</sub> H <sub>26</sub> O <sub>2</sub>	PubChem <sup>[1]</sup>
Molecular Weight	262.3871 g/mol	NIST <sup>[2]</sup>
CAS Number	57943-67-6	NIST <sup>[2]</sup>
Major Fragments (m/z)	104, 105, 41, 43, 57	PubChem <sup>[1]</sup>
Base Peak (m/z)	104	PubChem <sup>[1]</sup>

Table 1: Key Mass Spectrometry Data for **Phenethyl Nonanoate**

m/z	Relative Intensity (%)	Proposed Fragment Ion
41	5.17	[C3H5]+
43	5.94	[C3H7]+ or [C2H3O]+
57	5.85	[C4H9]+
104	99.99	[C8H8]+
105	26.53	[C8H9]+

Table 2: Prominent Fragment Ions of **Phenethyl Nonanoate** and Their Relative Intensities.[\[1\]](#)

## Experimental Protocols

While a specific, detailed experimental protocol for the mass spectrometric analysis of **Phenethyl nonanoate** is not publicly available, a representative method based on the analysis of similar fragrance esters using Gas Chromatography-Mass Spectrometry (GC-MS) is provided below.

Objective: To acquire the electron ionization (EI) mass spectrum of **Phenethyl nonanoate**.

### 1. Sample Preparation:

- Prepare a 100 ppm stock solution of **Phenethyl nonanoate** in a high-purity solvent such as ethanol or hexane.
- Perform serial dilutions to a final concentration of 1-10 ppm for GC-MS analysis.
- If analyzing a complex mixture, a suitable extraction method like solid-phase microextraction (SPME) or liquid-liquid extraction may be employed.

### 2. Gas Chromatography (GC) Conditions:

- Injector: Split/splitless injector, operated in split mode with a ratio of 50:1.

- Injector Temperature: 250 °C.
- Carrier Gas: Helium at a constant flow rate of 1.0 mL/min.
- Column: A non-polar capillary column (e.g., 30 m x 0.25 mm i.d., 0.25 µm film thickness, with a 5% phenyl methylpolysiloxane stationary phase).
- Oven Temperature Program:
  - Initial temperature of 60 °C, hold for 2 minutes.
  - Ramp at 10 °C/min to 280 °C.
  - Hold at 280 °C for 5 minutes.

### 3. Mass Spectrometry (MS) Conditions:

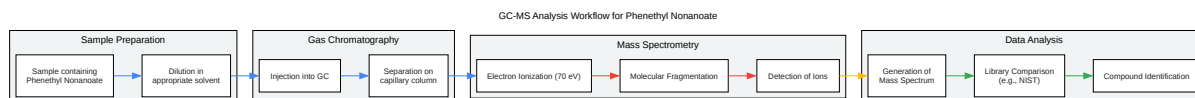
- Ionization Mode: Electron Ionization (EI).
- Ionization Energy: 70 eV.[\[1\]](#)
- Mass Analyzer: Quadrupole.
- Scan Range: m/z 40-400.
- Ion Source Temperature: 230 °C.
- Transfer Line Temperature: 280 °C.

### 4. Data Analysis:

- The acquired mass spectrum is processed to identify the molecular ion peak and the major fragment ions.
- The fragmentation pattern is compared against a reference library, such as the NIST Mass Spectral Library, for confirmation of the compound's identity.

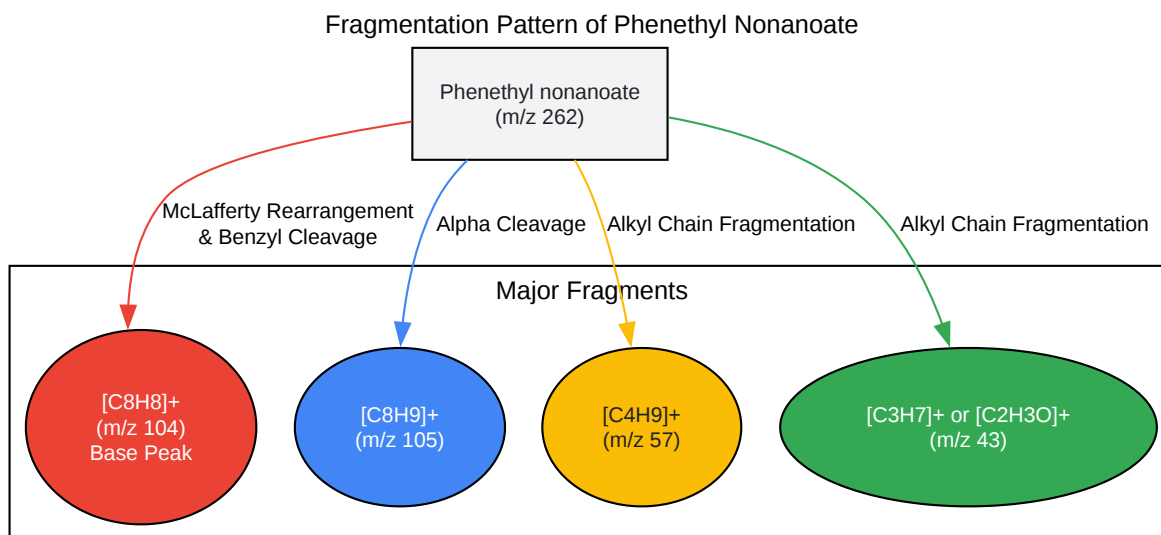
## Visualizations

To further elucidate the experimental and molecular processes, the following diagrams are provided.



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Caption: A diagram illustrating the general workflow for the analysis of **Phenethyl nonanoate** using GC-MS.



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Caption: A diagram showing the primary fragmentation pathways of **Phenethyl nonanoate** in mass spectrometry.

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## References

- 1. Phenethyl nonanoate | C<sub>17</sub>H<sub>26</sub>O<sub>2</sub> | CID 93896 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 2. Nonanoic acid, 2-phenylethyl ester [webbook.nist.gov]
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